



Application Notes and Protocols for Heterologous Expression of Amycolatopsin B Biosynthetic Genes

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Compound of Interest		
Compound Name:	Amycolatopsin B	
Cat. No.:	B10823658	Get Quote

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Introduction

Amycolatopsin B is a glycosylated polyketide macrolide produced by Amycolatopsis sp. MST-108494.[1][2] This class of natural products is of significant interest to the pharmaceutical industry due to their complex structures and potent biological activities. Amycolatopsins are structurally related to the apoptolidin and ammocidin families of polyketides, which are known for their cytotoxic and antimicrobial properties.[2] The native production of such complex secondary metabolites is often low, and the genetic manipulation of the producing organisms can be challenging.[3]

Heterologous expression of the complete biosynthetic gene cluster (BGC) in a well-characterized host organism is a powerful strategy to overcome these limitations.[4] This approach can facilitate the sustainable production of the compound, enable genetic engineering for analogue generation, and help elucidate the biosynthetic pathway. The genus Streptomyces is a preferred host for expressing large actinomycete BGCs due to its genetic tractability and inherent ability to produce a wide array of secondary metabolites.

These application notes provide a comprehensive, generalized protocol for the heterologous expression of the **Amycolatopsin B** biosynthetic gene cluster. The methodologies outlined

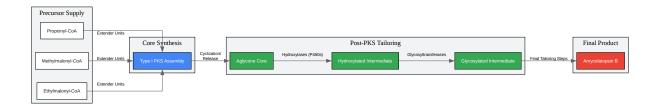


below are based on established techniques for cloning and expressing large polyketide synthase (PKS) gene clusters from actinomycetes in Streptomyces hosts.

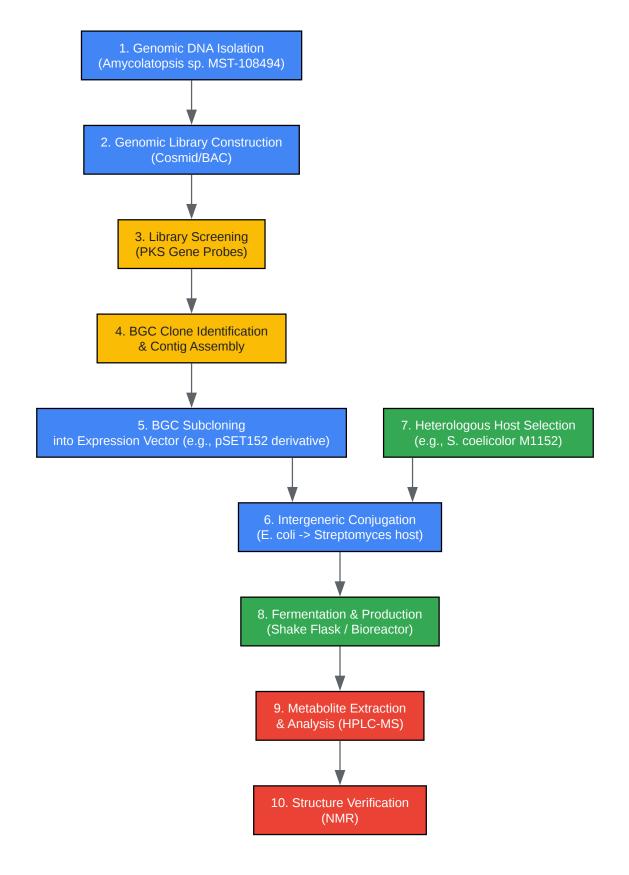
Proposed Biosynthetic Pathway of Amycolatopsin B

Amycolatopsin B (Molecular Formula: C₆₀H₉₈O₂₂) is a complex glycosylated polyketide. While the specific BGC is not yet published, a plausible biosynthetic pathway can be proposed based on its structure. The pathway likely involves a Type I Polyketide Synthase (PKS) that assembles a macrolide core from simple acyl-CoA precursors. This core then undergoes several post-PKS modifications, including hydroxylations and glycosylations, by tailoring enzymes encoded within the BGC to yield the final active compound.









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